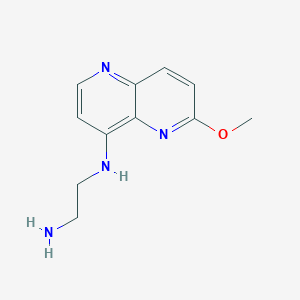

N1-(6-methoxy-[1,5]naphthyridin-4-yl)-ethane-1,2-diamine

• Molecular Formula: C11H14N4O
• Molecular Weight: 218.26 g/mol
• IUPAC Name: N'-(6-methoxy-1,5-naphthyridin-4-yl)ethane-1,2-diamine
• InChI: InChI=1S/C11H14N4O/c1-16-10-3-2-8-11(15-10)9(4-6-13-8)14-7-5-12/h2-4,6H,5,7,12H2,1H3,(H,13,14)
• InChI Key: UMHWYYBQRVPEPF-UHFFFAOYSA-N
• Canonical SMILES: COC1=NC2=C(C=CN=C2C=C1)NCCN

Description

N1-(6-methoxy-[1,5]naphthyridin-4-yl)-ethane-1,2-diamine is a useful research compound. Its molecular formula is C11H14N4O and its molecular weight is 218.26 g/mol. The purity is usually 95%.
BenchChem offers high-quality N1-(6-methoxy-[1,5]naphthyridin-4-yl)-ethane-1,2-diamine suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about N1-(6-methoxy-[1,5]naphthyridin-4-yl)-ethane-1,2-diamine including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 8-chloro-2-methoxy-[1,5]naphthyridine (commercial; 1.7 g, 8.80 mmol) and ethane-1,2-diamine (1.2 mL, 2 eq.) was heated slowly to 80° C. over 1 h and subsequently up to 100° C. for 2 h. After cooling to rt, the yellow solution was taken up in DCM and successively washed with sat. aq. NaHCO3. The org. layer was concentrated under reduced pressure to afford the title intermediate as a pale yellow oil (981 mg, 51% yield).
